

Personal protective equipment for handling Azalamellarin N

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Compound of Interest

Compound Name: Azalamellarin N

Cat. No.: B12383977

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Essential Safety and Handling Guide for Azalamellarin N

Disclaimer: This document provides guidance on the safe handling of **Azalamellarin N**, a novel research compound. As no official Safety Data Sheet (SDS) is available, this information is based on general safety principles for handling potent, potentially hazardous, newly synthesized chemicals.^{[1][2]} All procedures should be conducted by trained personnel in a controlled laboratory environment.

Azalamellarin N is a synthetic lactam congener of the marine natural product lamellarin N.^[3] ^[4] It and its analogues are being investigated as potent, non-covalent inhibitors of drug-resistant Epidermal Growth Factor Receptor (EGFR) mutants, showing cytotoxicity against cancer cell lines.^{[3][4][5][6]} Due to its biological activity, **Azalamellarin N** must be handled as a particularly hazardous substance.^{[1][2]}

Personal Protective Equipment (PPE)

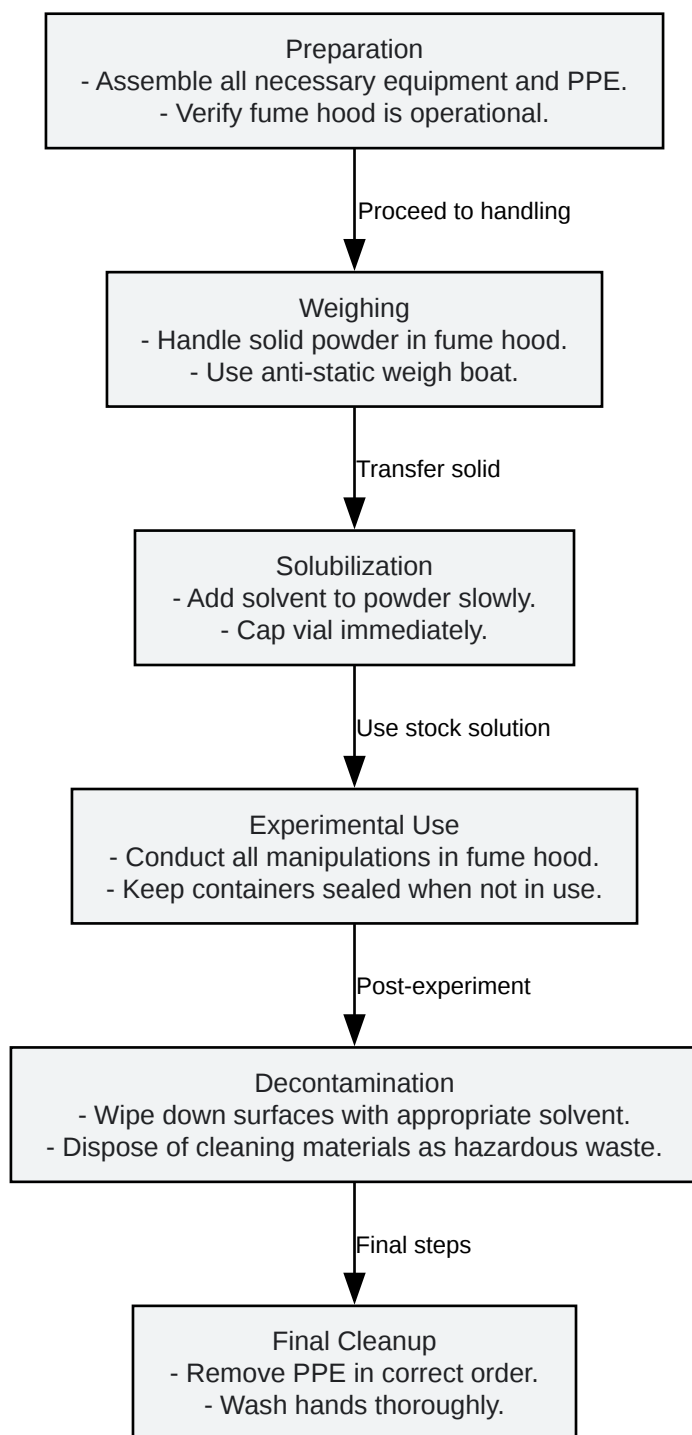
When handling **Azalamellarin N** in any form (solid or in solution), a comprehensive PPE strategy is required to minimize exposure. The following table summarizes the minimum required PPE.

Protection Type	Required Equipment	Purpose & Specifications
Body Protection	Chemical-resistant lab coat	Provides a barrier against splashes and spills. Must be worn fully buttoned.[7][8]
Hand Protection	Disposable nitrile gloves (double-gloving recommended)	Protects against skin contact. Inspect gloves before use and change immediately if contaminated or torn.[7][8][9]
Eye & Face Protection	ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles	Protects eyes from splashes, dust, or flying debris.[7][8][9] A face shield should be worn over safety glasses during procedures with a high risk of splashing.[7]
Respiratory Protection	NIOSH-approved respirator (e.g., N95 or higher)	Required when handling the solid powder outside of a certified chemical fume hood or glove box to prevent inhalation.[7][8] Proper fit-testing and training are mandatory.[8]
Foot Protection	Closed-toe, non-perforated shoes	Protects feet from spills and dropped objects.[7][10]

Operational and Disposal Plans

Handling and Operational Workflow

Safe handling requires careful planning and execution within a controlled environment, such as a certified chemical fume hood or glove box.



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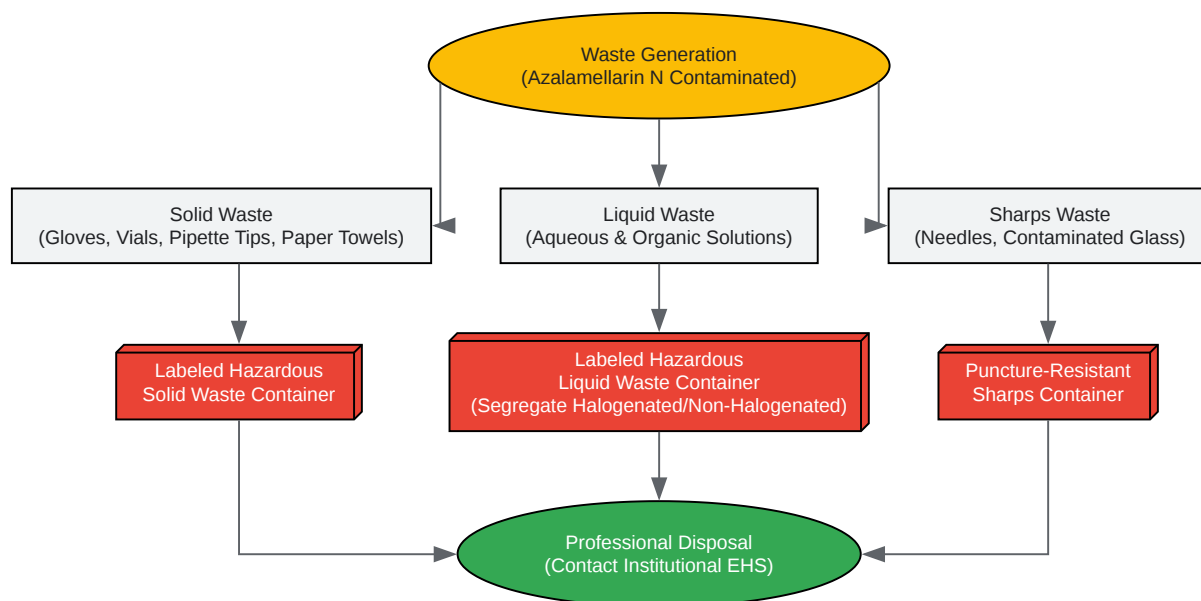
Caption: General workflow for safely handling **Azalamellarin N**.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all required PPE is available and a chemical fume hood is certified and operational.
- Weighing: Always handle the solid form of **Azalamellarin N** inside a fume hood to prevent inhalation of the powder. Use an anti-static weigh boat and carefully transfer the desired amount.
- Solubilization: Add the appropriate solvent to the solid compound slowly to avoid splashing. Keep the container sealed when not in use.
- Storage: Store **Azalamellarin N**, both in solid and solution form, in clearly labeled, sealed containers. Storage should be in a secure, ventilated area away from incompatible materials.
[\[1\]](#)
- Spill Cleanup: In case of a spill, evacuate the area. For small spills, use an appropriate absorbent material, decontaminate the area, and dispose of all materials as hazardous waste. Do not attempt to clean up large spills without specialized training and equipment.

Disposal Plan

All waste contaminated with **Azalamellarin N** must be treated as hazardous chemical waste. Proper segregation is critical.



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Caption: Waste segregation and disposal pathway for **Azalamellarin N**.

Disposal Guidelines:

- Identify and Segregate: Do not mix waste streams. Use separate, clearly labeled containers for solid, liquid, and sharps waste.[11][12]
- Solid Waste: Includes contaminated gloves, paper towels, vials, and other disposable labware. Place these in a designated, sealed hazardous waste container.[11]
- Liquid Waste: Collect all solutions containing **Azalamellarin N** in a compatible, sealed hazardous waste container. Do not dispose of down the drain.[11] Segregate halogenated and non-halogenated solvent waste.[11]
- Sharps Waste: Needles, syringes, and contaminated broken glassware must be placed in a puncture-resistant sharps container.[12]

- Final Disposal: All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office in accordance with local and national regulations.[13]

Biological Activity and Experimental Data

Inhibitory Activity

Azalamellarin N and its analogues have demonstrated potent inhibitory activity against wild-type (WT) and mutant forms of EGFR, particularly the drug-resistant T790M/L858R double mutant.

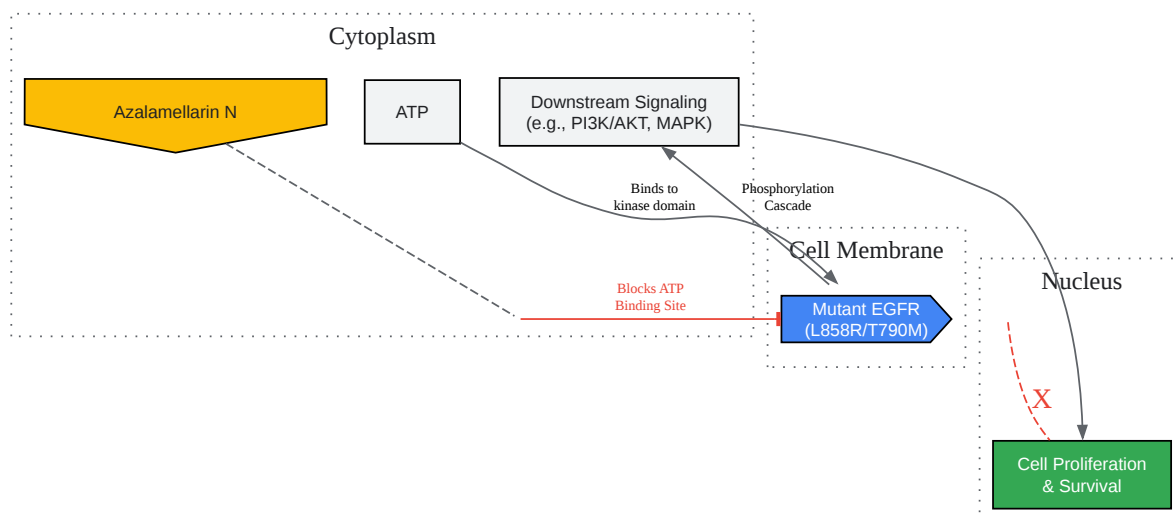
Compound	Target	IC ₅₀ (nM)
Azalamellarin N (5)	EGFR (WT)	16.6
EGFR (T790M/L858R)	11.0	
Analogue 7	EGFR (WT)	4.6
EGFR (T790M/L858R)	1.7	
Analogue 10	EGFR (WT)	13.5
EGFR (T790M/L858R)	4.3	

Data sourced from in vitro tyrosine kinase assays.[4]

Mechanism of Action: EGFR Signaling Pathway Inhibition

The Epidermal Growth Factor Receptor (EGFR) is a tyrosine kinase that, upon activation, initiates signaling cascades promoting cell growth, proliferation, and survival. In certain cancers, mutations like L858R and T790M lead to constitutive activation of this pathway.

Azalamellarin N acts as an ATP-competitive inhibitor, binding to the kinase domain of EGFR to block its function and halt downstream signaling.



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